

An In-depth Technical Guide to Ethaboxam: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Ethaboxam*

Cat. No.: *B041704*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mode of action of **Ethaboxam**, a thiazole carboxamide fungicide. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Identity and Structure

Ethaboxam is the common name for the chemical N-(cyano-2-thienylmethyl)-4-ethyl-2-(ethylamino)-5-thiazolecarboxamide. It is a synthetic, systemic fungicide belonging to the thiazole carboxamide chemical family.^{[1][2]} **Ethaboxam** possesses a chiral center and is used as a racemic mixture of its (R) and (S) enantiomers.

Identifier	Value
IUPAC Name	(RS)-N-(α -cyano-2-thenyl)-4-ethyl-2-(ethylamino)-1,3-thiazole-5-carboxamide
CAS Number	162650-77-3
Molecular Formula	C ₁₄ H ₁₆ N ₄ OS ₂
Molecular Weight	320.43 g/mol [3]
Canonical SMILES	<chem>CCC1=C(SC(=N1)NCC)C(=O)NC(C#N)C2=CC=CS2</chem>
InChI Key	NQRFDNJEBWAUBL-UHFFFAOYSA-N

Physicochemical Properties

The physicochemical properties of **Ethaboxam** are crucial for understanding its environmental fate and behavior, as well as its biological activity.

Property	Value
Melting Point	~189 °C (decomposes)[4]
Boiling Point	Decomposes before boiling
Density	1.323 $\pm$ 0.06 g/cm ³ (Predicted)[4]
Water Solubility	27.4 mg/L at 20 °C
Vapor Pressure	6.1 x 10 ⁻⁷ torr (8.1 x 10 ⁻⁵ mPa) at 20-25 °C[3]
Octanol-Water Partition Coefficient (log Kow)	2.89 at 20 °C
Dissociation Constant (pKa)	3.6 (weak acid)

Experimental Protocols

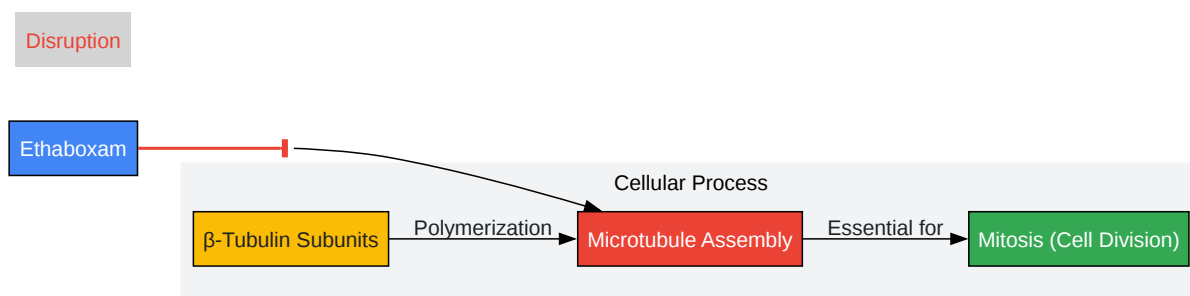
The determination of the physicochemical properties of chemical substances like **Ethaboxam** generally follows internationally recognized protocols, such as the OECD Guidelines for the

Testing of Chemicals. These guidelines ensure data reliability and comparability across different laboratories and regulatory bodies.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Melting Point: Determined using methods like the capillary tube method as described in OECD Guideline 102.
- Water Solubility: Typically measured using the flask method or the column elution method, following OECD Guideline 105.
- Vapor Pressure: Can be determined by methods such as the vapor pressure balance, gas saturation, or effusion methods outlined in OECD Guideline 104.
- Octanol-Water Partition Coefficient (Kow): The shake-flask method is a common technique, as detailed in OECD Guideline 107. HPLC methods (OECD Guideline 117) can also be used.
- Density: Determined using methods such as the oscillating densitometer or pycnometer method according to OECD Guideline 109.

Mode of Action and Signaling Pathway

Ethaboxam's primary mode of action is the disruption of β -tubulin assembly during mitosis in oomycetes.[\[2\]](#) This interference with microtubule formation leads to the inhibition of cell division and ultimately the death of the pathogen.[\[7\]](#) Studies have shown that **Ethaboxam** specifically targets microtubule integrity in *Phytophthora infestans*, while not affecting the microtubules in fungi like *Aspergillus nidulans* or mammalian cells, indicating a high degree of specificity.[\[8\]](#) It is classified under FRAC (Fungicide Resistance Action Committee) Group 22.[\[2\]](#)

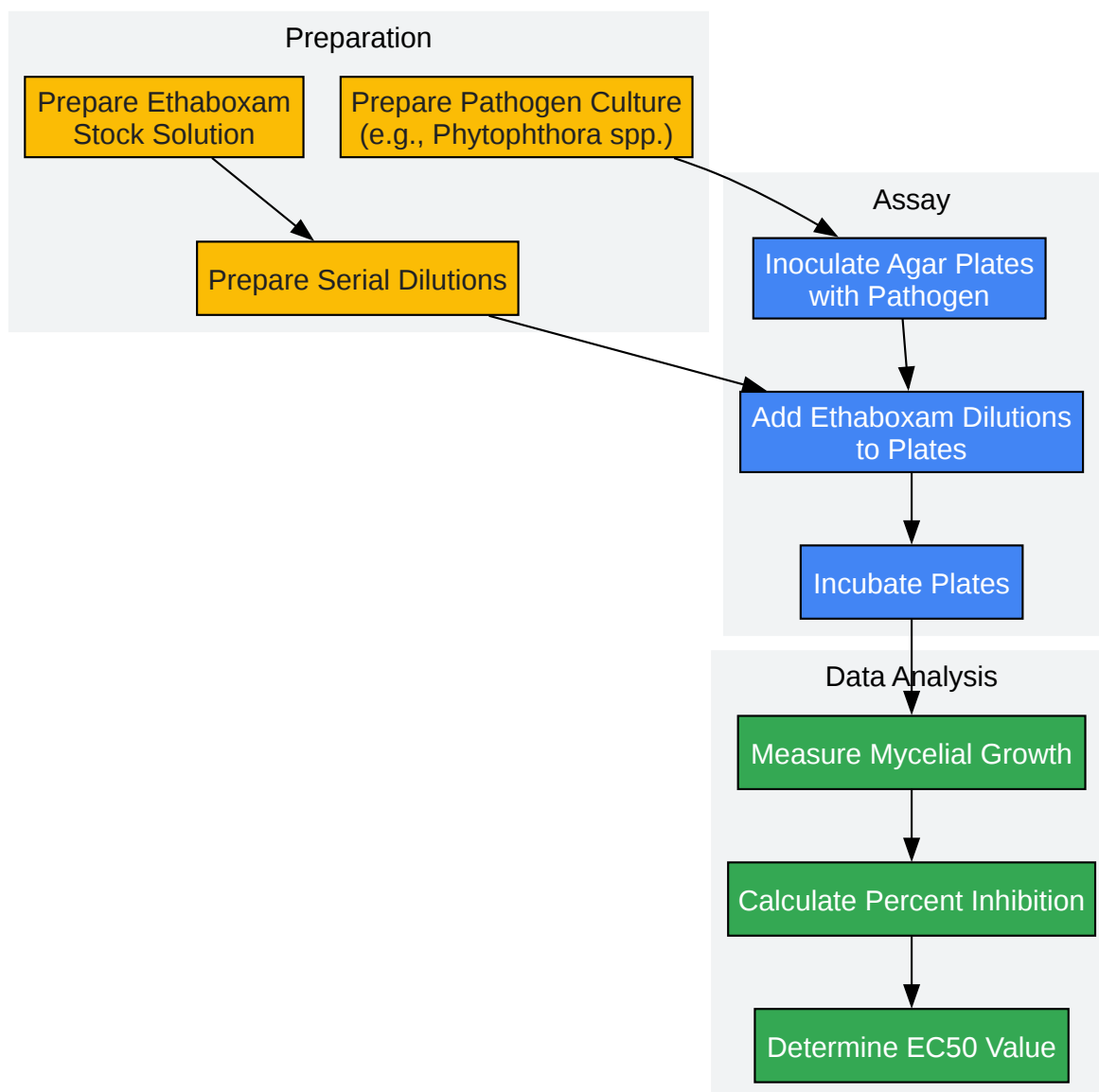


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Caption: Mode of Action of **Ethaboxam**.

Experimental Workflow: Fungicide Sensitivity Testing

A common experimental workflow to assess the sensitivity of a pathogen to a fungicide like **Ethaboxam** involves determining the effective concentration (EC₅₀) that inhibits 50% of its growth.



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Caption: General workflow for fungicide sensitivity testing.

Detailed Methodology for Fungicide Sensitivity Testing

A representative protocol for determining the EC₅₀ value of **Ethaboxam** against an oomycete pathogen is as follows:

- Preparation of Fungicide Stock Solution: A stock solution of **Ethaboxam** is prepared in a suitable solvent (e.g., dimethyl sulfoxide - DMSO) at a high concentration.
- Preparation of Growth Medium: A suitable growth medium for the target pathogen, such as potato dextrose agar (PDA), is prepared and autoclaved.
- Amendment of Medium: The autoclaved medium is cooled to approximately 50-55 °C. The **Ethaboxam** stock solution is then added to the molten agar to achieve a series of final concentrations (e.g., 0.01, 0.1, 1, 10, 100 µg/mL). A control medium with only the solvent is also prepared. The amended agar is then poured into petri dishes.
- Inoculation: A mycelial plug of a specific diameter (e.g., 5 mm) is taken from the margin of an actively growing culture of the pathogen and placed in the center of each **Ethaboxam**-amended and control plate.
- Incubation: The inoculated plates are incubated at an optimal temperature for the pathogen's growth (e.g., 25 °C) in the dark.
- Data Collection: The diameter of the fungal colony is measured in two perpendicular directions at regular intervals until the colony in the control plate reaches the edge of the dish.
- Data Analysis: The percentage of mycelial growth inhibition is calculated for each concentration relative to the control. The EC₅₀ value is then determined by probit analysis or by regressing the inhibition percentage against the logarithm of the fungicide concentration.

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